

An In-depth Technical Guide to 5-Amino-3-methylpyridine-2-carbonitrile

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Compound of Interest

Compound Name: 5-Amino-3-methylpyridine-2-carbonitrile

Cat. No.: B1288888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological activities of **5-Amino-3-methylpyridine-2-carbonitrile**. The information is intended to support research and development efforts in medicinal chemistry and drug discovery.

Core Physicochemical Properties

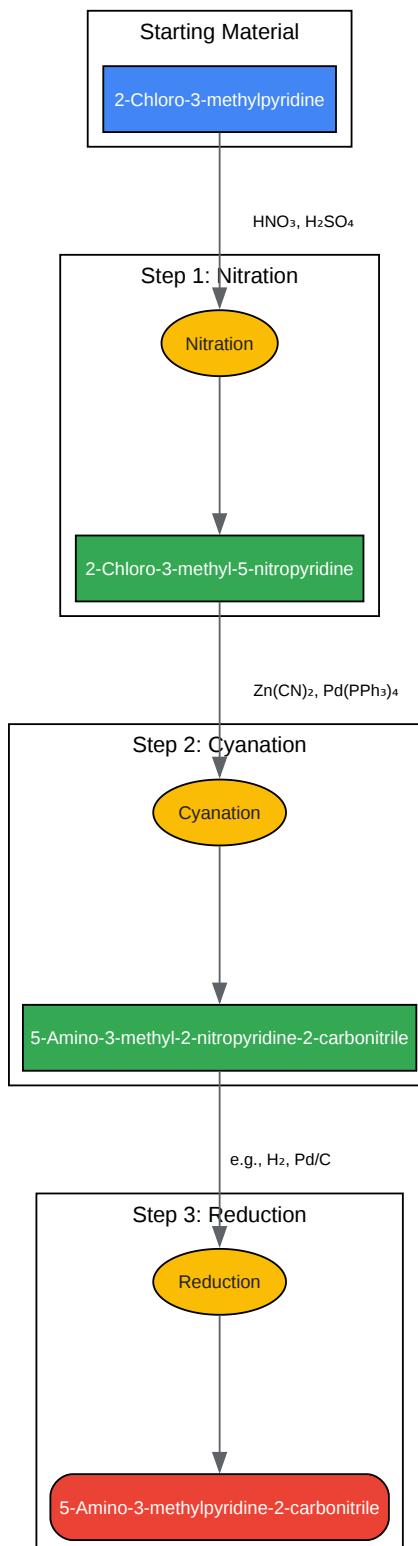
Quantitative data for **5-Amino-3-methylpyridine-2-carbonitrile** and its isomers are summarized below. While experimental data for the target compound is limited, predicted values and data from structurally similar molecules offer valuable insights.

| Property | 5-Amino-3-methylpyridine-2-carbonitrile | 2-Amino-3-methyl-5-cyanopyridine | 6-Amino-2-methylpyridine-3-carbonitrile | 3-Amino-2-cyano-5-methylpyridine |
|--------------------|--|--|--|--|
| Molecular Formula | C ₇ H ₇ N ₃ |
| Molecular Weight | 133.15 g/mol | 133.15 g/mol | 133.15 g/mol | 133.15 g/mol |
| Melting Point (°C) | No data available | 196 - 204 | 160.0 - 170.0 | 154 |
| Boiling Point (°C) | 370.3 ± 42.0 (Predicted) | No data available | No data available | No data available |
| pKa | 0.91 ± 0.20 (Predicted) | No data available | No data available | No data available |
| logP | No data available | No data available | No data available | No data available |
| Solubility | No data available | No data available | No data available | No data available |

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Amino-3-methylpyridine-2-carbonitrile** is not readily available in the reviewed literature, a general pathway can be inferred from the synthesis of related compounds. A potential synthetic route, adapted from analogous preparations, is outlined below.

Potential Synthesis Workflow for 5-Amino-3-methylpyridine-2-carbonitrile

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Caption: A potential multi-step synthesis workflow for **5-Amino-3-methylpyridine-2-carbonitrile**.

Detailed Methodologies (Adapted from Analogous Syntheses)

Step 1: Nitration of 2-Chloro-3-methylpyridine

- Apparatus: A three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
- Procedure: a. To the flask, add concentrated sulfuric acid (5-10 molar equivalents relative to the starting material). b. Cool the acid to 0-5 °C in an ice-salt bath. c. Slowly add 2-chloro-3-methylpyridine (1.0 eq.) to the stirred sulfuric acid, maintaining the temperature below 10 °C. d. Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1-1.2 eq.) to concentrated sulfuric acid (2-3 eq.) in a separate flask, pre-cooled to 0 °C. e. Add the nitrating mixture dropwise to the solution
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